

An In-depth Technical Guide to (R)-Pyrrolidine-2-carbonitrile Hydrochloride

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Compound of Interest

Compound Name: (R)-Pyrrolidine-2-carbonitrile
hydrochloride

Cat. No.: B044792

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the material safety data, handling protocols, and experimental considerations for **(R)-Pyrrolidine-2-carbonitrile hydrochloride**. It is intended to serve as an essential resource for professionals in research and development who handle this compound.

Chemical Identification and Physical Properties

(R)-Pyrrolidine-2-carbonitrile hydrochloride is a chemical intermediate primarily utilized in the synthesis of more complex molecules, including active pharmaceutical ingredients. Its hydrochloride salt form often enhances stability and solubility for use in various chemical reactions.

Property	Data	Reference
CAS Number	675602-84-3	[1]
Molecular Formula	C ₅ H ₉ ClN ₂	[1]
Molecular Weight	132.59 g/mol	[1]
Appearance	White to off-white crystalline powder	
Melting Point	215-220 °C (for the (S)-enantiomer)	
Solubility	Soluble in water (for the (S)-enantiomer)	
Purity	Typically ≥99%	
Storage Temperature	Sealed in dry, Room Temperature or 2-8°C	[1][2]

Hazard Identification and Classification

While a specific, comprehensive safety data sheet for the (R)-enantiomer is not fully detailed in the provided results, data from the closely related (S)-enantiomer and other isomers indicate potential hazards.[2][3] Users should handle this compound with care, assuming it presents similar risks.

Hazard Class	GHS Classification (based on related compounds)	Hazard Statement (Code)
Acute Toxicity (Oral)	Category 3 or 4	Toxic or Harmful if swallowed (H301 / H302)
Acute Toxicity (Dermal)	Category 3	Toxic in contact with skin (H311)
Acute Toxicity (Inhalation)	Category 3	Toxic if inhaled (H331)
Skin Corrosion/Irritation	Category 2	Causes skin irritation (H315)
Eye Damage/Irritation	Category 2	Causes serious eye irritation (H319)
Target Organ Toxicity	Category 3 (Respiratory)	May cause respiratory irritation (H335)

Note: These classifications are extrapolated from safety data for isomeric and enantiomeric compounds and should be treated as potential hazards until a complete dataset for **(R)-Pyrrolidine-2-carbonitrile hydrochloride** is available.

Experimental Protocols: Handling, Storage, and First Aid

Strict adherence to safety protocols is mandatory when working with this compound.

3.1 Personal Protective Equipment (PPE) and Handling

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4][5] Safety shower and eye bath facilities should be readily accessible.[3]
- Eye/Face Protection: Wear chemical safety goggles and/or a face shield, approved under standards such as NIOSH (US) or EN 166 (EU).[2]
- Skin Protection: Handle with chemically resistant gloves (e.g., nitrile rubber).[2] Gloves must be inspected before use and disposed of properly after.[2] Wear a lab coat or other protective

clothing.[4]

- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.
- General Hygiene: Avoid contact with skin, eyes, and clothing.[2][3] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[2][3]

3.2 Storage Procedures

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4][6] Some suppliers recommend refrigeration (2-8°C).[2]
- Incompatibilities: Keep away from incompatible materials such as strong oxidizing agents.[4]

3.3 First Aid Measures

Exposure Route	Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][5]
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation occurs.[2][3]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and make the victim drink water (two glasses at most). Seek immediate medical attention.[2][5]

Accidental Release and Disposal

4.1 Accidental Release Measures

- Evacuation: Evacuate personnel to a safe area and ensure adequate ventilation.[5]
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2][5]
- Cleanup: Wear appropriate PPE.[2] For solid spills, sweep up and shovel the material. Avoid creating dust.[2][3] Place in a suitable, closed container for disposal.[2]
- Ventilation: Ventilate the area and wash the spill site after material pickup is complete.

4.2 Disposal Considerations

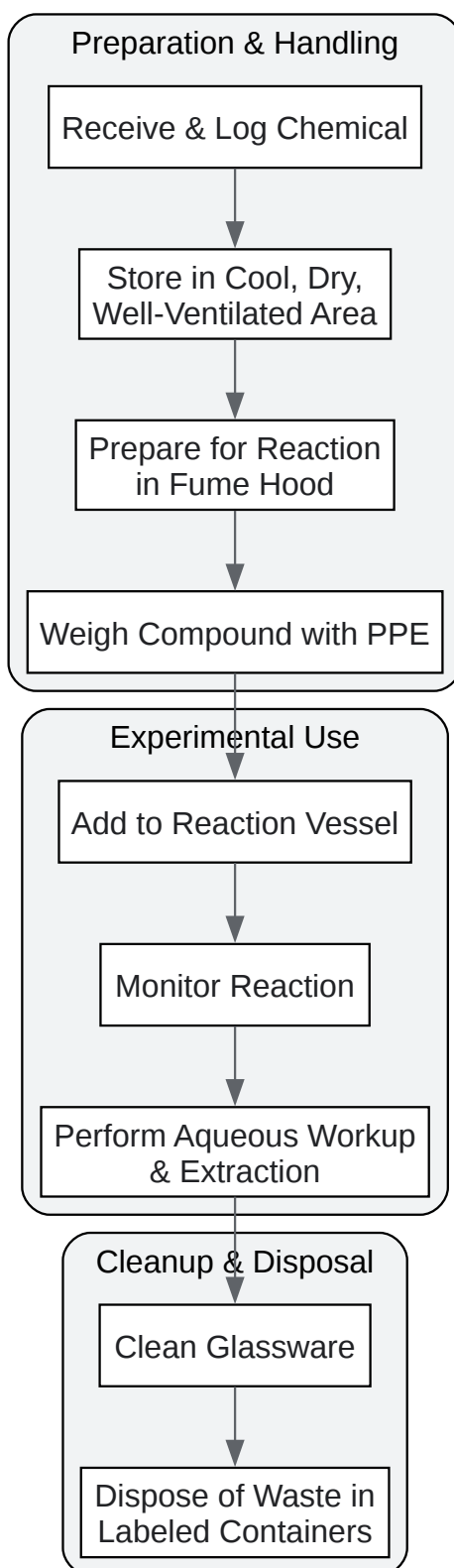
- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Entrust disposal to a licensed waste disposal company.[3] Contaminated packaging should be handled as the product itself.[3]

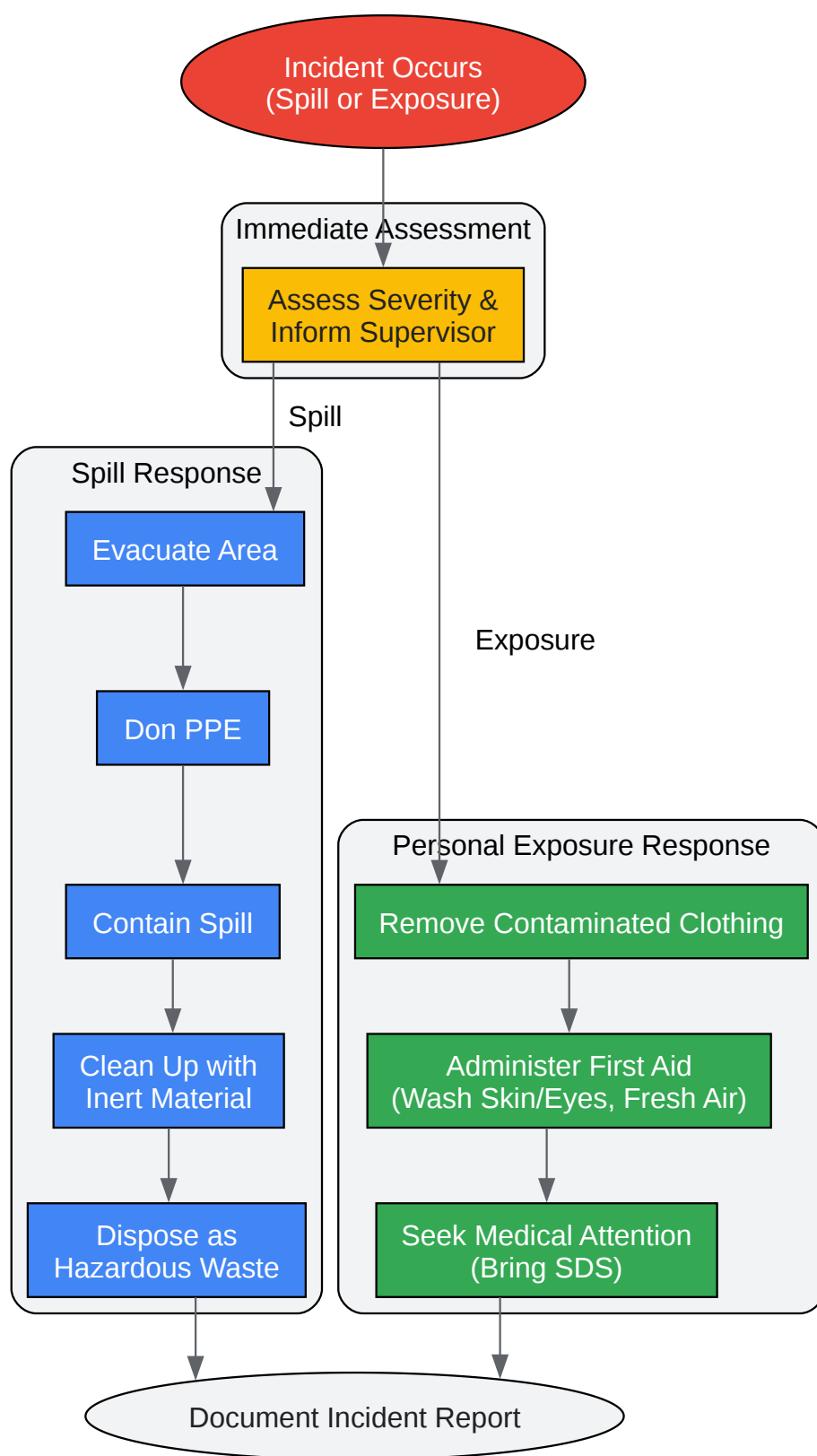
Applications and Synthesis Workflow

(R)-Pyrrolidine-2-carbonitrile Hydrochloride has been identified as a reactant in the synthesis of N-pyrrolidinylcarbonyl-containing radiohalogen compounds, which have applications in radiotherapy.[1] The general workflow for using this chemical in a synthesis protocol involves careful handling from reception to disposal.

Visualized Safety and Handling Workflows

The following diagrams illustrate critical workflows for maintaining safety while working with **(R)-Pyrrolidine-2-carbonitrile hydrochloride**.





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